

Best practices for dissolving and storing BFC1103

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Compound of Interest

Compound Name: BFC1103

Cat. No.: B4861946

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Application Notes and Protocols for BFC1103

Introduction

This document provides detailed application notes and protocols for the handling, dissolution, and storage of the research compound **BFC1103**. Adherence to these guidelines is critical to ensure the stability, activity, and safety of the compound for research applications. The following protocols have been compiled based on best practices for handling similar small molecule inhibitors and are intended for use by researchers, scientists, and drug development professionals.

Compound Information

Property	Value
Molecular Formula	C ₂₀ H ₂₆ N ₂ O ₃ S
Molar Mass	374.5 g/mol

Dissolving BFC1103

The solubility of **BFC1103** in common laboratory solvents is a critical factor for the preparation of stock solutions and experimental assays. The following table summarizes the recommended solvents and provides a detailed protocol for dissolution.

Solvent	Recommended Concentration	Notes
DMSO	≥ 10 mM	Dimethyl sulfoxide (DMSO) is the recommended solvent for creating high-concentration stock solutions.
Ethanol	Limited Solubility	Use with caution; may require heating or sonication for complete dissolution. Not recommended for high-concentration stocks.

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **BFC1103** in DMSO.

Materials:

- **BFC1103** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and tips
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass of **BFC1103**:

- For 1 mL of a 10 mM solution, 3.745 mg of **BFC1103** is required (Molarity x Volume x Molar Mass = 0.01 mol/L x 0.001 L x 374.5 g/mol = 0.003745 g).
- Weigh the **BFC1103** powder:
 - Carefully weigh out 3.745 mg of **BFC1103** on an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **BFC1103** powder.
- Dissolve the compound:
 - Cap the tube securely and vortex the solution until the **BFC1103** is completely dissolved. Gentle warming (to no more than 37°C) or sonication may be used to aid dissolution if necessary.
- Storage:
 - Once fully dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored according to the recommendations in the "Storing **BFC1103**" section.

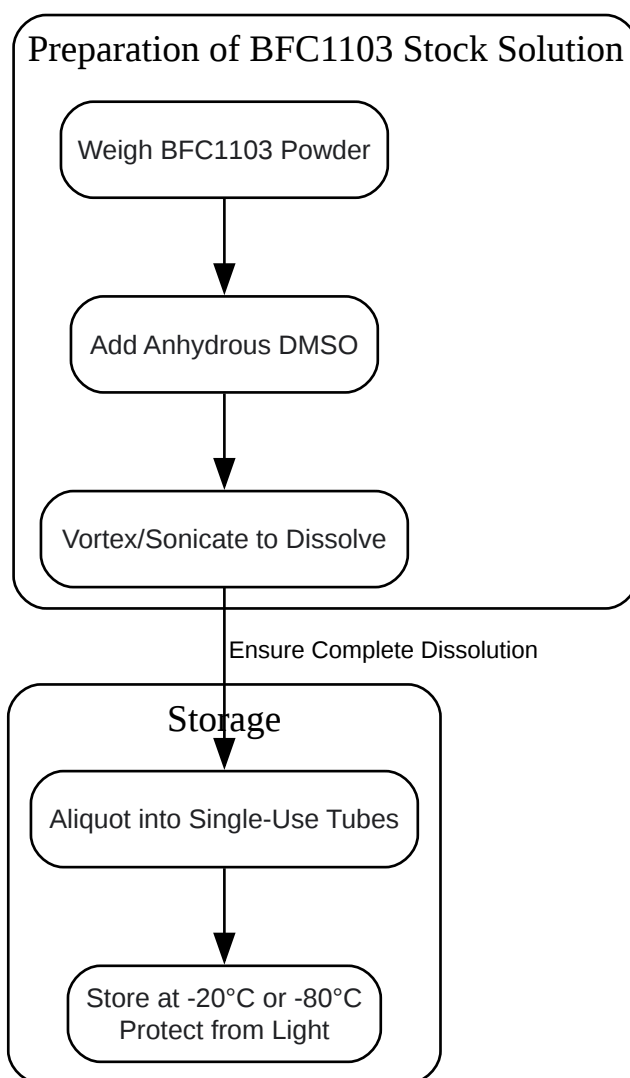
Storing BFC1103

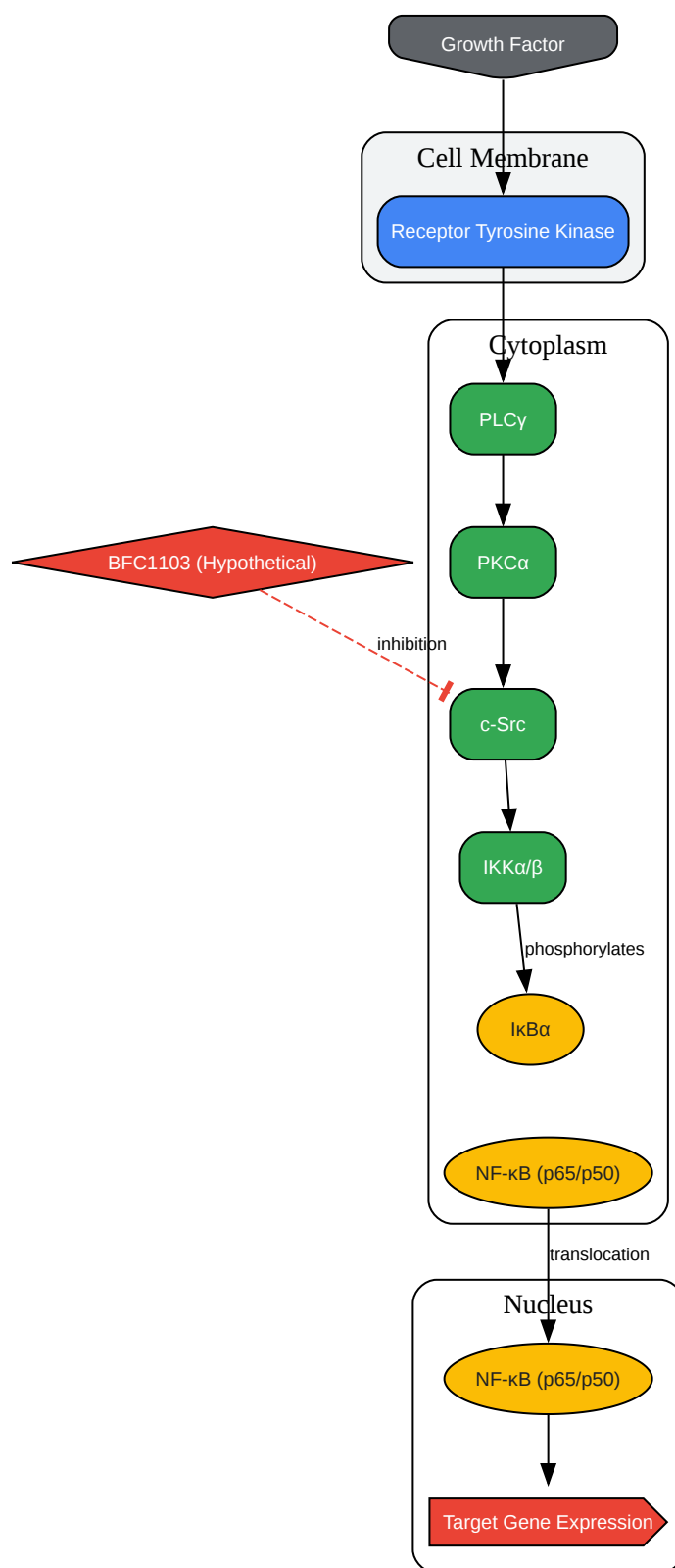
Proper storage of **BFC1103**, both in its solid form and in solution, is essential to maintain its chemical integrity and biological activity.

Short-Term and Long-Term Storage Recommendations

Form	Storage Temperature	Light Sensitivity	Notes
Solid Powder	-20°C	Protect from light	Store in a tightly sealed container in a desiccator to prevent moisture absorption.
DMSO Stock Solution	-20°C or -80°C	Protect from light	Aliquot into single-use volumes to minimize freeze-thaw cycles. DMSO has a high freezing point (18.5°C), so solutions will be frozen at these temperatures.

Experimental Workflow for Preparation and Storage of BFC1103 Stock Solution





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